

Application Notes and Protocols for cGAS-IN-3 in Cell Culture

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Compound of Interest

Compound Name: cGAS-IN-3

Cat. No.: B12364584

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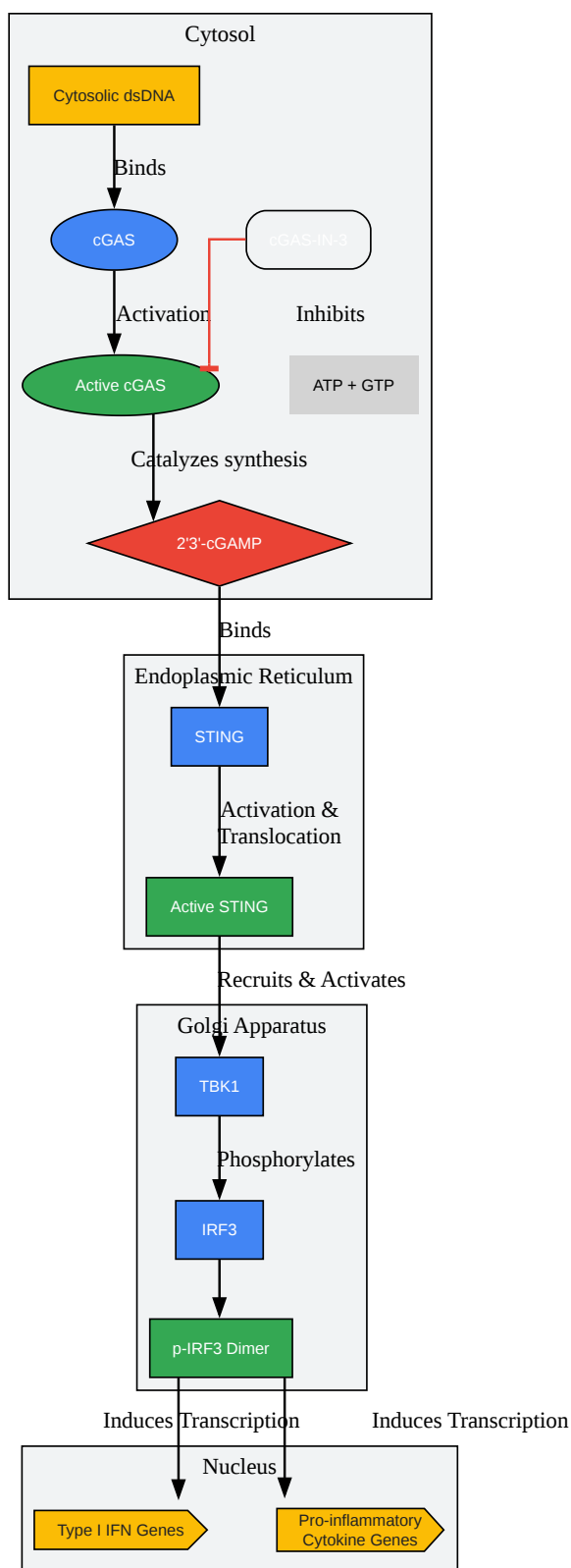
For Researchers, Scientists, and Drug Development Professionals

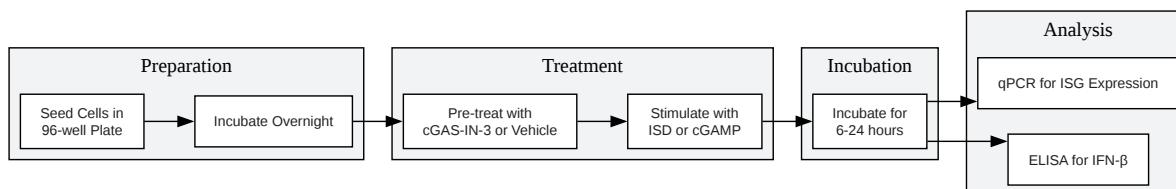
Introduction

The cyclic GMP-AMP synthase (cGAS)-stimulator of interferon genes (STING) signaling pathway is a critical component of the innate immune system responsible for detecting cytosolic double-stranded DNA (dsDNA), a danger signal associated with pathogen infection and cellular damage.[1] Upon binding to dsDNA, cGAS catalyzes the synthesis of the second messenger 2'3'-cyclic GMP-AMP (cGAMP).[2][3] cGAMP then binds to and activates STING, an endoplasmic reticulum-resident protein.[4][5] This activation triggers a downstream signaling cascade, leading to the phosphorylation of TANK-binding kinase 1 (TBK1) and subsequently the transcription factor IRF3.[6][7] Phosphorylated IRF3 dimerizes and translocates to the nucleus to induce the expression of type I interferons (IFNs) and other pro-inflammatory cytokines, mounting an anti-viral and anti-tumor immune response.[8][9]

Dysregulation of the cGAS-STING pathway, however, can lead to chronic inflammation and autoimmune diseases.[2] Consequently, small molecule inhibitors of cGAS are valuable research tools and potential therapeutics for a range of inflammatory conditions.[10] **cGAS-IN-3** is a potent and selective small-molecule inhibitor of human cGAS, designed to competitively inhibit the binding of ATP and GTP to the cGAS catalytic pocket, thereby blocking cGAMP synthesis.[11] These application notes provide a comprehensive overview and detailed protocols for the use of **cGAS-IN-3** in cell culture experiments.

Signaling Pathway





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